

Safeguarding Research: A Comprehensive Guide to Handling SR9011

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Compound of Interest

Compound Name: SR9011

Cat. No.: B610983

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For Immediate Implementation: This document provides essential safety and logistical protocols for researchers, scientists, and drug development professionals handling **SR9011**. Adherence to these guidelines is critical for ensuring personnel safety and maintaining experimental integrity.

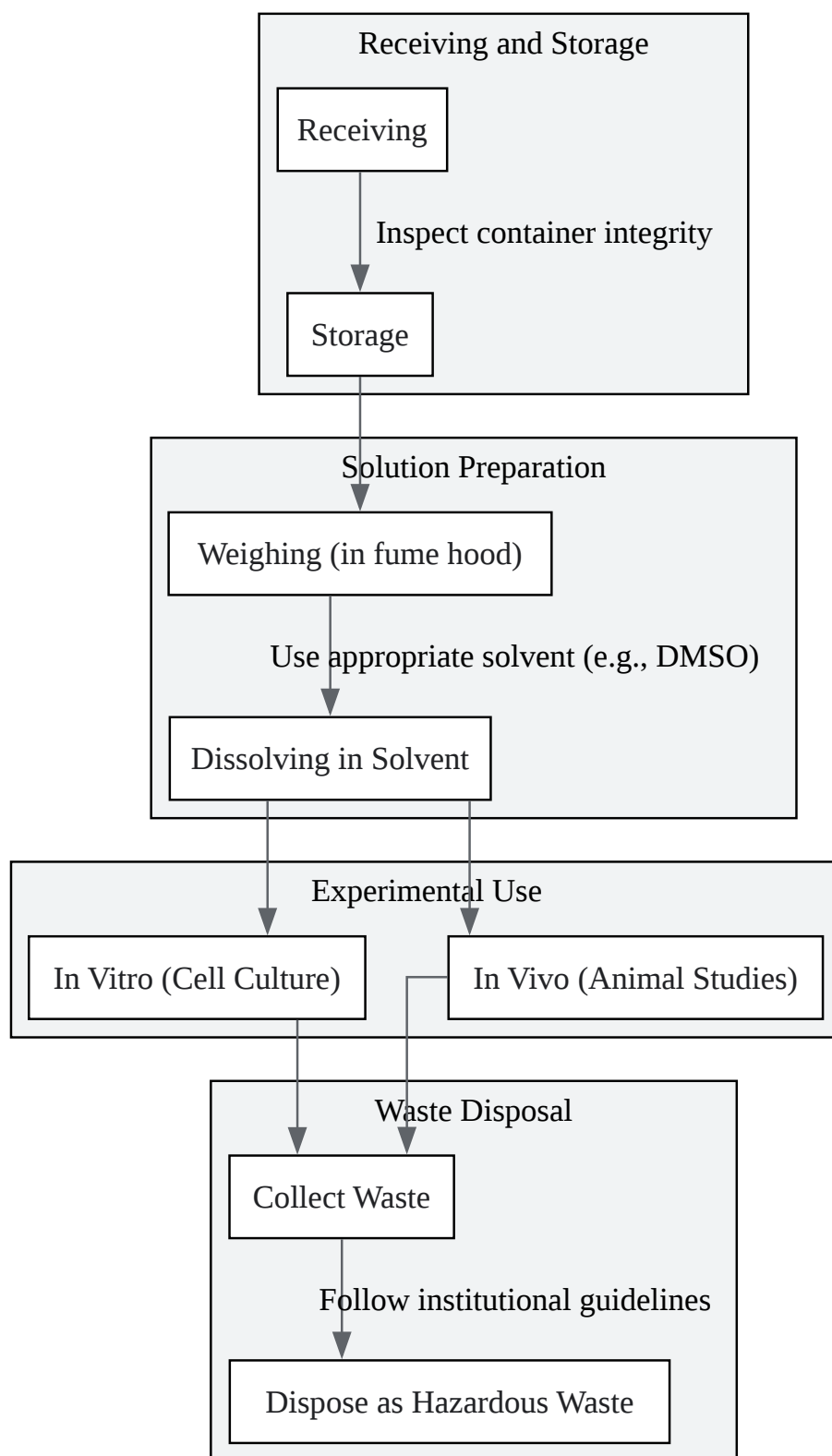
Personal Protective Equipment (PPE)

Given that **SR9011** is classified with hazard codes H315 (causes skin irritation) and H319 (causes serious eye irritation), a comprehensive PPE strategy is mandatory. The following table summarizes the required PPE for handling **SR9011** in solid and solution forms.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	To provide a robust barrier against skin contact. The outer glove should be changed immediately upon contamination.
Eye and Face Protection	Safety glasses with side shields or safety goggles. A face shield is required when there is a risk of splashes.	To protect the eyes and face from accidental splashes of SR9011 solutions or contact with the powder.
Body Protection	A laboratory coat with long sleeves and tight cuffs.	To prevent contamination of personal clothing and skin.
Respiratory Protection	A NIOSH-approved respirator is recommended when handling the powder outside of a certified chemical fume hood.	To prevent inhalation of airborne particles.

Operational Plans: From Receipt to Use

A systematic approach to handling **SR9011** is crucial to minimize exposure and prevent contamination. The following workflow outlines the key operational steps.



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Caption: SR9011 Handling Workflow

Storage

SR9011 should be stored at -20°C in a tightly sealed container.^[1]

Experimental Protocols

The following tables provide a summary of common experimental parameters for **SR9011**.

In Vitro Studies

Parameter	Details
Cell Lines	HepG2, Microglia, various cancer cell lines
Common Solvents	Dimethyl sulfoxide (DMSO)
Typical Concentration	1-10 µM
Incubation Time	Varies depending on the experiment (e.g., 24 hours)

In Vivo Studies (Mice)

Parameter	Details
Administration Route	Intraperitoneal (i.p.) injection
Vehicle	10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline
Dosage	50-100 mg/kg

Disposal Plan

SR9011 and any materials contaminated with it must be disposed of as hazardous chemical waste. Follow all institutional, local, and national regulations for hazardous waste disposal.

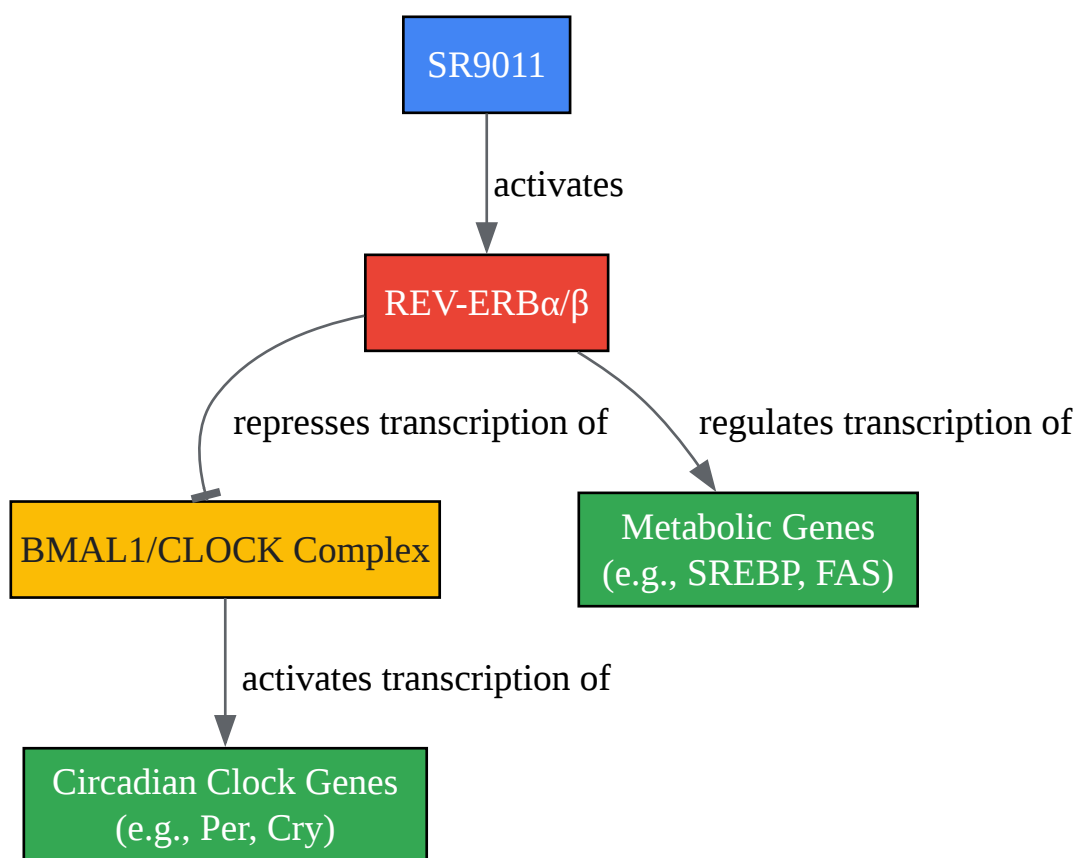
Disposal Workflow

- Segregation: Keep **SR9011** waste separate from other chemical waste streams.

- Containment: Use clearly labeled, leak-proof containers for solid and liquid waste.
- Labeling: Label waste containers with "Hazardous Waste" and the full chemical name "**SR9011**".
- Collection: Arrange for collection by your institution's environmental health and safety (EHS) department.

Signaling Pathway of SR9011

SR9011 is a synthetic agonist of the nuclear receptors REV-ERB α and REV-ERB β . These receptors are key regulators of the circadian clock and metabolism. The primary mechanism of action of **SR9011** involves the repression of the transcription of core clock genes, including Bmal1 and Clock.



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Caption: SR9011 Signaling Pathway

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References

- 1. How to Store and Dispose of Hazardous Chemical Waste [blink.ucsd.edu]
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